

# An In-depth Technical Guide to 3-methoxy-4-(octyloxy)benzaldehyde

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## Compound of Interest

Compound Name: 3-Methoxy-4-(octyloxy)benzaldehyde

Cat. No.: B2672954

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## Introduction

**3-methoxy-4-(octyloxy)benzaldehyde** is an organic aromatic compound, specifically a derivative of vanillin. Vanillin, or 4-hydroxy-3-methoxybenzaldehyde, is a widely used flavoring agent and a versatile starting material in the synthesis of various fine chemicals and pharmaceuticals. The addition of an octyloxy group to the vanillin structure significantly increases its lipophilicity, which can be a desirable characteristic in drug design and material science. This guide provides a comprehensive overview of its chemical identity, synthesis, and potential applications based on current scientific literature. Derivatives of vanillin are actively investigated for their biological activities, including antibacterial and anti-proliferative effects, making this class of compounds highly relevant to drug development professionals.

## Chemical Identity and Structure

While a specific CAS number for **3-methoxy-4-(octyloxy)benzaldehyde** is not prominently listed in major chemical databases, its structure is unambiguously derived from its IUPAC name. It consists of a benzaldehyde core with a methoxy group at the C3 position and an octyloxy group at the C4 position.

Chemical Structure:

(Simplified 2D representation)

## Physicochemical and Spectroscopic Data

Quantitative data for the specific title compound is sparse in the literature. The following tables summarize key data for the well-characterized and structurally related starting material, vanillin, and provide calculated values for **3-methoxy-4-(octyloxy)benzaldehyde**.

Property	Value (3-methoxy-4-(octyloxy)benzaldehyde)	Value (Vanillin - Starting Material)
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O <sub>3</sub>	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> [1]
Molecular Weight	264.36 g/mol	152.15 g/mol [1]
IUPAC Name	3-methoxy-4-(octyloxy)benzaldehyde	4-hydroxy-3-methoxybenzaldehyde
Melting Point	Not available (Expected to be a low-melting solid or oil)	113-115 °C
Boiling Point	Not available	179 °C at 15 mmHg
Appearance	Not available (Likely a colorless to pale yellow liquid or solid)	White to off-white crystalline powder

## Synthesis of 3-methoxy-4-(octyloxy)benzaldehyde

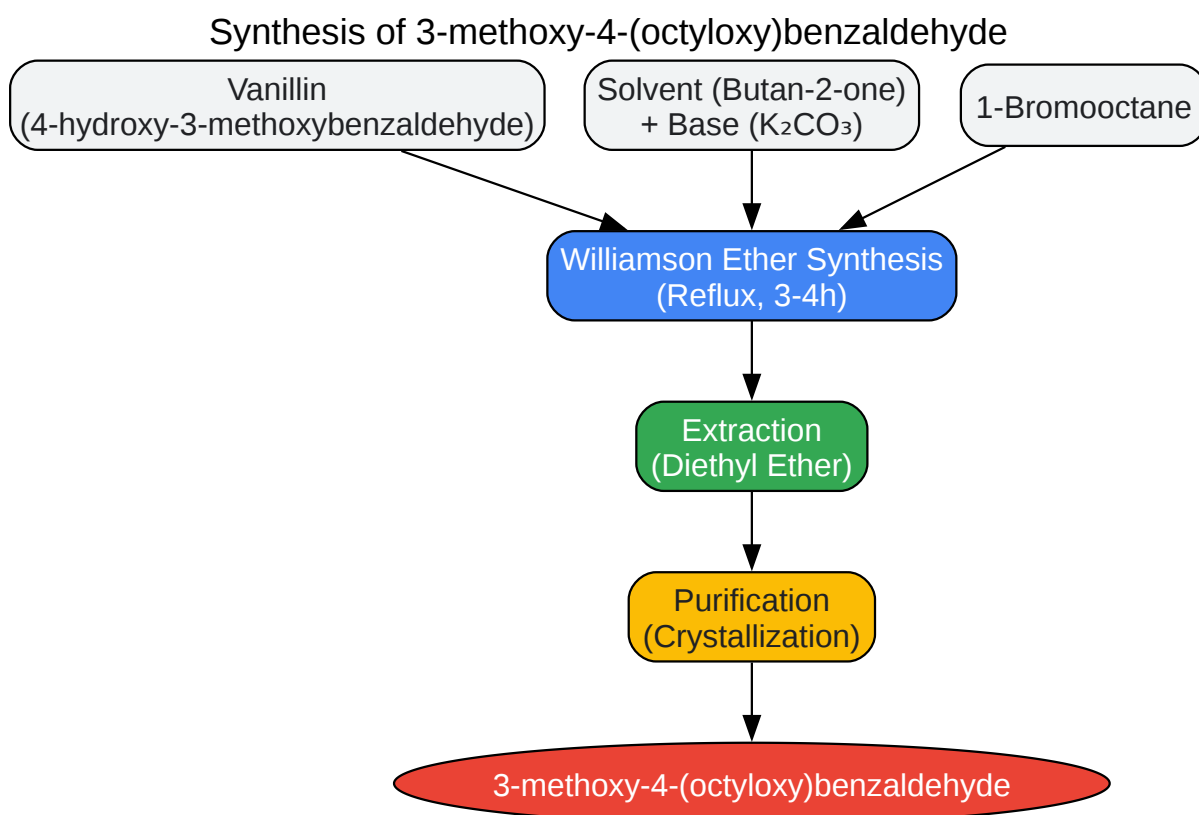
The most common and straightforward method for preparing **3-methoxy-4-(octyloxy)benzaldehyde** is via the Williamson ether synthesis. This reaction involves the O-alkylation of the phenolic hydroxyl group of vanillin with an appropriate octyl halide, such as 1-bromooctane, in the presence of a weak base.

## Experimental Protocol: Williamson Ether Synthesis

This protocol is adapted from the synthesis of a homologous compound, 4-hexyloxy-3-methoxybenzaldehyde.[2]

- **Reactant Preparation:** Dissolve vanillin (4-hydroxy-3-methoxybenzaldehyde) (1.52 g, 10 mmol) in a suitable solvent such as butan-2-one or acetone (20-30 mL) in a round-bottom flask.
- **Base Addition:** Add a slight excess of a weak base, such as potassium carbonate ( $K_2CO_3$ ) (e.g., 1.5 g, ~11 mmol).
- **Initial Heating:** Heat the mixture to approximately 60°C and stir for 30 minutes to facilitate the formation of the phenoxide salt.
- **Alkylating Agent Addition:** Add 1-bromooctane (1.93 g, 10 mmol) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux for 3-4 hours. The progress of the reaction should be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- **Extraction:** Extract the product into a suitable organic solvent like diethyl ether. The inorganic salts can be removed by washing with water.
- **Purification:** Evaporate the solvent under reduced pressure. The resulting crude product can be purified by crystallization (e.g., from dichloromethane or ethanol) or column chromatography to yield the final product.<sup>[2]</sup>

## Synthesis Workflow



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Caption: Williamson ether synthesis workflow for **3-methoxy-4-(octyloxy)benzaldehyde**.

## Applications in Research and Drug Development

**3-methoxy-4-(octyloxy)benzaldehyde** serves as a valuable intermediate in organic synthesis. Its derivatives are of particular interest to the pharmaceutical industry.

- **Precursor for Schiff Bases:** The aldehyde functional group can readily undergo condensation reactions with primary amines to form Schiff bases (imines). Schiff base derivatives of vanillin have been reported to exhibit significant biological activities, including potential antibacterial and anti-proliferative effects against cancer cell lines.[2] The introduction of the long octyl chain increases lipophilicity, which can enhance cell membrane permeability and potentially improve the bioavailability and efficacy of the resulting drug candidates.

- **Synthesis of Biologically Active Molecules:** Vanillin and its derivatives are precursors in the synthesis of various compounds. For example, they have been used to create molecules with enzyme inhibition, antioxidant, anti-angiogenic, and anti-inflammatory properties.[2] The title compound is a logical extension for creating new chemical entities with modulated pharmacological profiles.
- **Flavor and Fragrance Industry:** As a derivative of vanillin, it may also find applications as a specialty chemical in the flavor and fragrance industry, offering a different aromatic profile and physical properties (like volatility and solubility) compared to its parent compound.

## Conclusion

**3-methoxy-4-(octyloxy)benzaldehyde** is a synthetically accessible derivative of vanillin with significant potential for applications in drug discovery and materials science. Its preparation via Williamson ether synthesis is a well-established and efficient method. The increased lipophilicity conferred by the octyl chain makes it an attractive building block for the synthesis of novel bioactive molecules, particularly Schiff bases with enhanced pharmacological properties. Further research into this and similar long-chain vanillin derivatives is warranted to fully explore their therapeutic potential.

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## References

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